# Technical Guide: Fmoc-2,6-Dimethyl-L-Phenylalanine

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Fmoc-2,6-Dimethyl-L-Phenylalanine* |
| *CAS No.:* | *911813-85-9* |
| *Cat. No.:* | *B2388810* |

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## Advanced Protocols for Sterically Hindered Peptide Synthesis[1]

### Executive Summary

**Fmoc-2,6-Dimethyl-L-Phenylalanine** (Fmoc-2,6-Me2-Phe-OH) represents a class of "rationally hindered" amino acids. Unlike standard phenylalanine derivatives, the 2,6-dimethyl substitution (xylyl moiety) introduces profound steric bulk proximal to the peptide backbone. This modification serves two critical functions in drug design: it locks peptide conformation via atropisomerism (restricting

and

torsion angles) and provides near-absolute resistance to chymotrypsin-like proteolysis.[1]

However, this steric advantage is a synthetic liability.[1] The methyl groups at the ortho positions create significant

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strain during amide bond formation, rendering standard SPPS (Solid-Phase Peptide Synthesis) protocols ineffective.[1] This guide details the specific thermodynamic and kinetic adjustments required to successfully couple this residue.

## Part 1: Chemical Identity & Physical Properties[1][2]

Note on Stereochemistry: The specific L-isomer is a high-value, often custom-synthesized reagent.[1] Commercial databases frequently conflate the racemic (DL) and chiral forms.[1] The CAS numbers below distinguish these forms to ensure procurement accuracy.

| Property | Specification |
|---|---|
| Compound Name | Fmoc-2,6-Dimethyl-L-Phenylalanine |
| Common Abbreviation | Fmoc-2,6-Me2-Phe-OH |
| CAS Number (Fmoc-L) | 911813-85-9 (Primary Reference) |
| CAS Number (Parent L-AA) | 103854-26-8 |
| CAS Number (Racemic) | 1697380-24-7 |
| Molecular Formula | |
| Molecular Weight | 415.48 g/mol |
| Structural Feature | 2,6-substitution on the phenyl ring creates a "molecular gate," restricting rotation around the bond.[1] |

## Part 2: The Steric Challenge (Mechanistic Insight)

To successfully couple Fmoc-2,6-Me2-Phe-OH, one must understand the energy landscape.[1] In a standard amino acid coupling, the nucleophilic attack of the amine on the activated ester proceeds through a tetrahedral intermediate.

For 2,6-dimethylphenylalanine, the ortho-methyl groups clash with the carbonyl oxygen and the incoming amine, significantly raising the activation energy (

) of the transition state.

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- The "Walsh" Effect: The steric bulk prevents the planar alignment required for optimal orbital overlap in the amide bond.
- Kinetic Consequence: Reaction rates drop by orders of magnitude compared to Fmoc-Phe-OH.[1] Standard coupling times (30-60 min) result in <10% conversion.[1]

## Part 3: Optimized SPPS Protocol

Core Directive: Do not use HBTU/HCTU. The bulky counter-ions and slower kinetics of these reagents are insufficient.[1] You must use reagents that generate a more reactive active ester (7-azabenzotriazole based) or highly reactive acyl halides.[1]

### 3.1 Reagent Selection Table

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| Component | Standard Protocol (Avoid) | High-Hindrance Protocol (Recommended) | Mechanism of Action |
|---|---|---|---|
| Coupling Reagent | HBTU, HCTU, TBTU | HATU or COMU | The HOAt/Oxyma leaving group reduces racemization and accelerates attack via the "neighboring group effect" (pyridine nitrogen).[1] |
| Base | DIPEA (2 equiv) | TMP (2,4,6-Trimethylpyridine) or DIPEA (controlled) | TMP (Collidine) is a weaker base but less likely to cause Fmoc elimination during long couplings.[1] |
| Solvent | DMF | DMF/DMSO (9:1) or NMP | DMSO disrupts inter-chain aggregation, which is critical as hindered peptides often aggregate.[1] |
| Temperature | Ambient ( ) | (Microwave) | Thermal energy is required to overcome the steric activation barrier.[1] |

## 3.2 Step-by-Step Workflow

Step 1: Resin Preparation Use a low-loading resin (0.2 - 0.4 mmol/g).[1] High loading promotes aggregation, which compounds the steric difficulty.[1]

Step 2: Activation (Pre-activation is Critical) Dissolve Fmoc-2,6-Me2-Phe-OH (4 equiv) and HATU (3.9 equiv) in DMF.[1] Add DIPEA (8 equiv) immediately before adding to the resin.[1]

- Why? HATU active esters can degrade if left to sit.[1]

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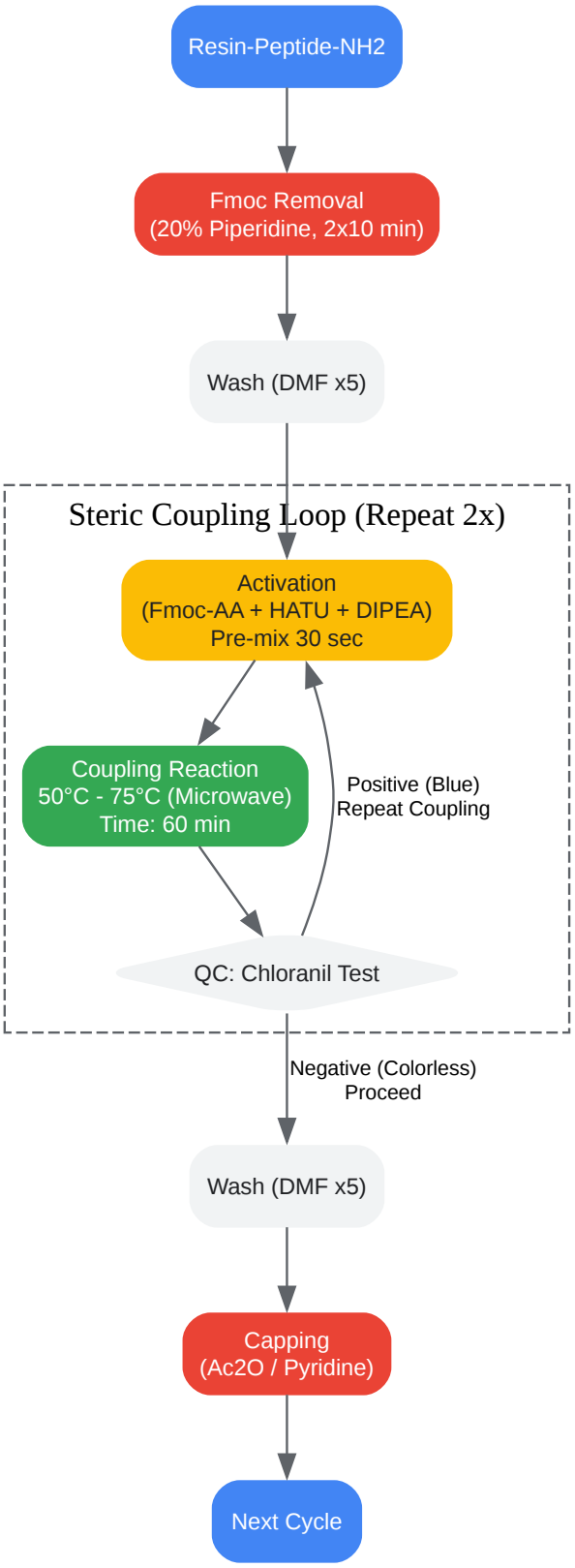
Step 3: The Coupling Cycles (The "Double-Hit" Strategy) Due to the steric wall, a single coupling is rarely sufficient.[1]

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Caption: Optimized coupling workflow for Fmoc-2,6-Me2-Phe-OH. Note the mandatory double-coupling loop and Chloranil QC step.[1]

Step 4: Monitoring (The Chloranil Test)

- Do NOT use the Kaiser Test. It relies on the formation of a Schiff base, which is sterically impeded by the 2,6-dimethyl group if checking the N-terminus after deprotection, or can give false negatives on the resin before coupling due to aggregation.
- Use the Chloranil Test: It detects secondary amines (and hindered primary amines) more reliably.[1]
  - Positive: Blue/Green beads (Coupling incomplete).[1]
  - Negative:[1] Colorless/Yellow beads (Coupling complete).[1]

# Part 4: Applications & Pharmacokinetics[1]

## 4.1 Molecular Torsion Balances

The 2,6-dimethyl group creates a high rotational barrier (

kcal/mol) around the phenyl-C

bond.[1] This property is utilized to create atropisomers—peptides that are locked in a specific conformational state.[1]

- Utility: Designing inhibitors that mimic a specific "bound" conformation of a natural ligand, reducing the entropic penalty of binding.

## 4.2 Proteolytic Stability

Chymotrypsin cleaves at the C-terminal side of aromatic residues (Phe, Tyr, Trp). The mechanism involves the enzyme's hydrophobic pocket accommodating the aromatic ring.

- Mechanism of Resistance: The 2,6-dimethyl groups physically widen the aromatic profile, preventing the side chain from fitting into the S1 specificity pocket of chymotrypsin. This renders the bond effectively uncleavable by this class of proteases.[1]

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## Part 5: Quality Control & Analysis[1]

When analyzing peptides containing Fmoc-2,6-Me2-Phe-OH via HPLC/MS, be aware of Rotameric Broadening.

- Observation: You may see split peaks or broad "humps" on the HPLC trace.[1]
- Cause: Slow interconversion between rotamers on the NMR/HPLC timescale due to the steric hindrance.[1]
- Validation: Run the HPLC at elevated temperature (

  ). If the peaks coalesce into a single sharp peak, the impurity is a rotamer, not a synthetic byproduct.

## References

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